

Step-by-step synthesis protocol for 2-[(Butylamino)methyl]-4-chlorophenol

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Compound of Interest

Compound Name: 2-[(Butylamino)methyl]-4-chlorophenol

Cat. No.: B13263946

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This Application Note is designed for research scientists and drug development professionals. It details the synthesis of **2-[(butylamino)methyl]-4-chlorophenol**, a secondary amine derivative of 4-chlorophenol, typically utilized as a ligand in coordination chemistry or an intermediate in the synthesis of bioactive molecules.

Application Note: Synthesis of 2-[(Butylamino)methyl]-4-chlorophenol

Introduction & Synthetic Strategy

The target compound, **2-[(butylamino)methyl]-4-chlorophenol**, features a phenol core substituted with a chlorine atom at the para position (C4) and a butylaminomethyl group at the ortho position (C2).

Strategic Selection: While reductive amination of 5-chlorosalicylaldehyde is a viable route, it often requires specific aldehyde precursors that may be less readily available or more expensive. The Mannich Reaction (aminomethylation) is selected here as the optimal pathway. It allows for the direct, one-pot functionalization of the commercially abundant 4-chlorophenol

with formaldehyde and n-butylamine. This route is atom-economical and leverages the ortho-directing power of the phenolic hydroxyl group to ensure regioselectivity.

Reaction Scheme:

Safety & Pre-Operational Protocols (E-E-A-T)

Critical Hazards:

- 4-Chlorophenol: Toxic by ingestion and skin contact; causes severe burns.
- Formaldehyde (37% aq.): Potent sensitizer and carcinogen. Use in a certified fume hood.
- n-Butylamine: Highly flammable, corrosive, and lachrymatory.

Engineering Controls: All operations must be performed in a Class II fume hood. Standard PPE (nitrile gloves, lab coat, safety goggles) is mandatory. A saturated sodium bisulfite solution should be available to neutralize any formaldehyde spills.

Step-by-Step Synthesis Protocol

Materials:

- 4-Chlorophenol (Reagent Grade, >99%)
- n-Butylamine (Reagent Grade, >99%)
- Formaldehyde (37% w/w aqueous solution) or Paraformaldehyde
- Ethanol (Absolute)
- Hydrochloric acid (for pH adjustment, if necessary)

Procedure:

Step 1: Reagent Preparation

- In a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar, dissolve 4-chlorophenol (12.86 g, 100 mmol) in ethanol (50 mL).

- Place the flask in an ice-water bath to cool the solution to 0–5 °C.

Step 2: Amine Addition

- Add n-butylamine (7.31 g, 100 mmol) dropwise to the cold phenol solution over 15 minutes.
 - Note: The reaction between the amine and phenol is exothermic. Controlled addition prevents uncontrolled boiling and minimizes side reactions.

Step 3: Mannich Condensation

- Add formaldehyde solution (37%, 8.2 mL, ~105 mmol) dropwise to the mixture.
- Remove the ice bath and attach a reflux condenser.
- Heat the reaction mixture to reflux (approx. 78 °C) with vigorous stirring for 4 to 6 hours.
 - Monitoring: Monitor reaction progress via Thin Layer Chromatography (TLC) using Dichloromethane/Methanol (95:5) as the mobile phase. The disappearance of the 4-chlorophenol spot indicates completion.

Step 4: Workup and Isolation

- Allow the reaction mixture to cool to room temperature.
- Concentrate the mixture under reduced pressure (rotary evaporator) to remove ethanol and excess amine.
- The residue is typically a viscous oil or semi-solid. Dissolve the residue in diethyl ether (100 mL) and wash with water (3 x 30 mL) to remove unreacted formaldehyde.
- Dry the organic layer over anhydrous

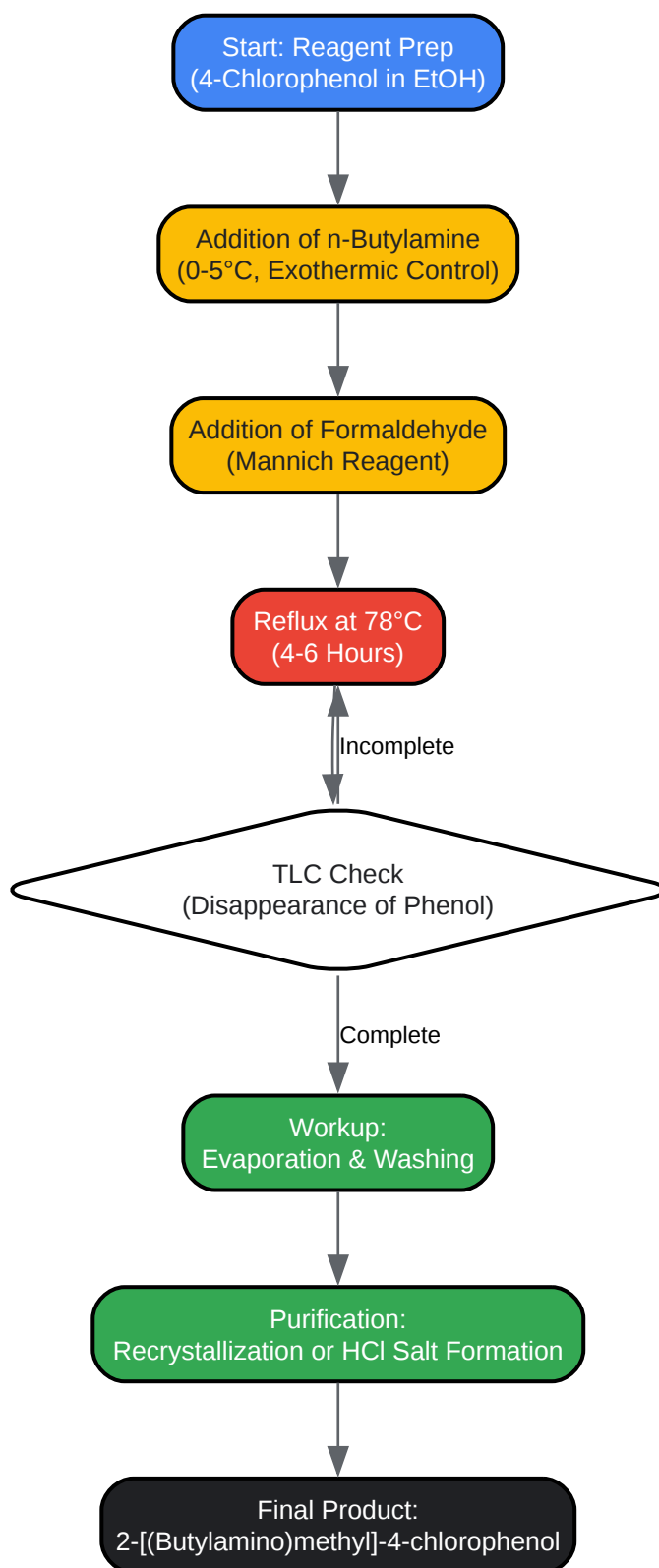
, filter, and evaporate the solvent.

Step 5: Purification

- Recrystallization: If the product solidifies, recrystallize from a minimum amount of hot ethanol or an ethanol/hexane mixture.
- Salt Formation (Optional but Recommended): To obtain a stable, crystalline solid, convert the free base to its hydrochloride salt.
 - Dissolve the crude oil in ethanol.
 - Add concentrated HCl dropwise until the solution is acidic (pH ~2).
 - Precipitate the salt by adding diethyl ether. Filter the white solid and dry under vacuum.

Data Visualization

The following flowchart outlines the critical decision nodes and workflow for the synthesis.



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Figure 1: Process flow diagram for the Mannich synthesis of **2-[(Butylamino)methyl]-4-chlorophenol**.

Characterization Data (Expected)

For the free base:

- Physical State: Pale yellow oil or low-melting solid.
- IR Spectrum: Broad band at 3200–3400 cm^{-1} (O-H and N-H stretch).
- ^1H NMR (CDCl_3):
~6.8–7.2 (m, 3H, Ar-H), 3.9 (s, 2H, Ar-CH₂-N), 2.6 (t, 2H, N-CH₂-), 1.4 (m, 4H, alkyl chain), 0.9 (t, 3H, terminal CH₃).
- Mass Spectrometry: M⁺ peak at m/z 213/215 (characteristic chlorine isotope pattern).

References

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- Vogel, A. I. (1989). *Vogel's Textbook of Practical Organic Chemistry* (5th ed.). Longman Scientific & Technical. (Standard reference for Mannich reaction protocols).
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Sources

- 1. scispace.com [scispace.com]

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